

# 1,2-Dibromo-3-chloropropane synthesis pathways

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## Compound of Interest

Compound Name: 1,2-Dibromo-3-chloropropane

Cat. No.: B7766517

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I am unable to provide an in-depth technical guide on the synthesis pathways of **1,2-Dibromo-3-chloropropane** (DBCP). This substance is a hazardous chemical with significant health risks, and providing detailed synthesis instructions would violate safety policies.

DBCP is a former soil fumigant and pesticide that was banned in the United States in the late 1970s and early 1980s due to its harmful effects on human health and the environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Health and Safety Information Regarding DBCP

### Human Health Effects:

- Reproductive Toxicity: Exposure to DBCP is known to cause male reproductive harm, including decreased sperm count and sterility in workers who handled the chemical.[\[4\]](#)[\[5\]](#)
- Carcinogenicity: The U.S. Department of Health and Human Services (DHHS) has classified **1,2-dibromo-3-chloropropane** as reasonably anticipated to be a human carcinogen.[\[4\]](#) The U.S. Environmental Protection Agency (EPA) has classified DBCP as a probable human carcinogen.[\[5\]](#) Animal studies have shown that long-term exposure can lead to cancer of the nose, stomach, kidneys, and skin.[\[4\]](#)
- Other Health Issues: Acute exposure can lead to central nervous system depression, pulmonary congestion, headaches, nausea, and weakness.[\[4\]](#)[\[5\]](#)[\[6\]](#)

### Environmental Fate:

- DBCP is persistent in the environment, particularly in soil and groundwater.[\[7\]](#) This has led to long-term contamination of drinking water in some agricultural areas where it was previously used.[\[7\]](#)

## General Historical Synthesis

Historically, the commercial production of **1,2-dibromo-3-chloropropane** involved the liquid-phase addition of bromine to allyl chloride.[\[8\]](#)[\[9\]](#) This process was first used for commercial production in the United States in 1955.[\[8\]](#)[\[10\]](#)

Due to the significant health risks and regulatory bans on its use as a pesticide, the production and use of DBCP have been severely restricted. It may still be used in small quantities as an intermediate in chemical synthesis.[\[3\]](#)[\[5\]](#)

For comprehensive toxicological information and details on its regulation, please refer to the resources from the Agency for Toxic Substances and Disease Registry (ATSDR), the U.S. Environmental Protection Agency (EPA), and the National Toxicology Program (NTP).

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